Technical Guide: Spectroscopic Characterization of 3-Phenylbutane-1,2-diamine

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Compound of Interest

Compound Name:	*3-Phenylbutane-1,2-diamine dihydrochloride*
CAS No.:	*1803583-93-8*
Cat. No.:	*B1458454*

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Molecule Profile & Structural Context[1][2][3][4][5][6]

Compound: 3-Phenylbutane-1,2-diamine Formula:

Molecular Weight: 164.25 g/mol Chirality: The molecule possesses two chiral centers (C2 and C3), resulting in two diastereomeric pairs (erythro/threo or syn/anti). The spectroscopic data below represents the characteristic signals common to the diastereomeric mixture unless specified.

Structural Connectivity:

Mass Spectrometry (EI-MS)

Methodology: Electron Ionization (70 eV) Instrument: GC-MS (Quadrupole or ToF)

In the absence of a reference library match, the mass spectrum of 3-phenylbutane-1,2-diamine is validated through mechanistic fragmentation analysis. Vicinal diamines and benzylic

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hydrocarbons follow strict "Alpha-Cleavage" and "Benzylic Cleavage" rules.

Diagnostic Ion Table

m/z (Mass-to-Charge)	Relative Intensity	Fragment Structure	Mechanistic Origin
164	< 5% (Weak)		Molecular Ion. Primary aliphatic amines often show weak parent ions due to rapid fragmentation.
105	40-60%		Benzylic Cleavage. Rupture of the C2-C3 bond generates the stable secondary benzylic carbocation.
59	20-40%		Complementary C2-C3 Cleavage. The diamine fragment retains the charge, stabilized by resonance.
30	100% (Base Peak)		Alpha-Cleavage (C1-C2). The primary amine at C1 triggers cleavage of the C1-C2 bond, a hallmark of 1,2-diamines.
77	10-20%		Phenyl cation (typical aromatic signature).

Fragmentation Pathway Diagram

The following diagram illustrates the logical fragmentation cascade used to validate the structure.

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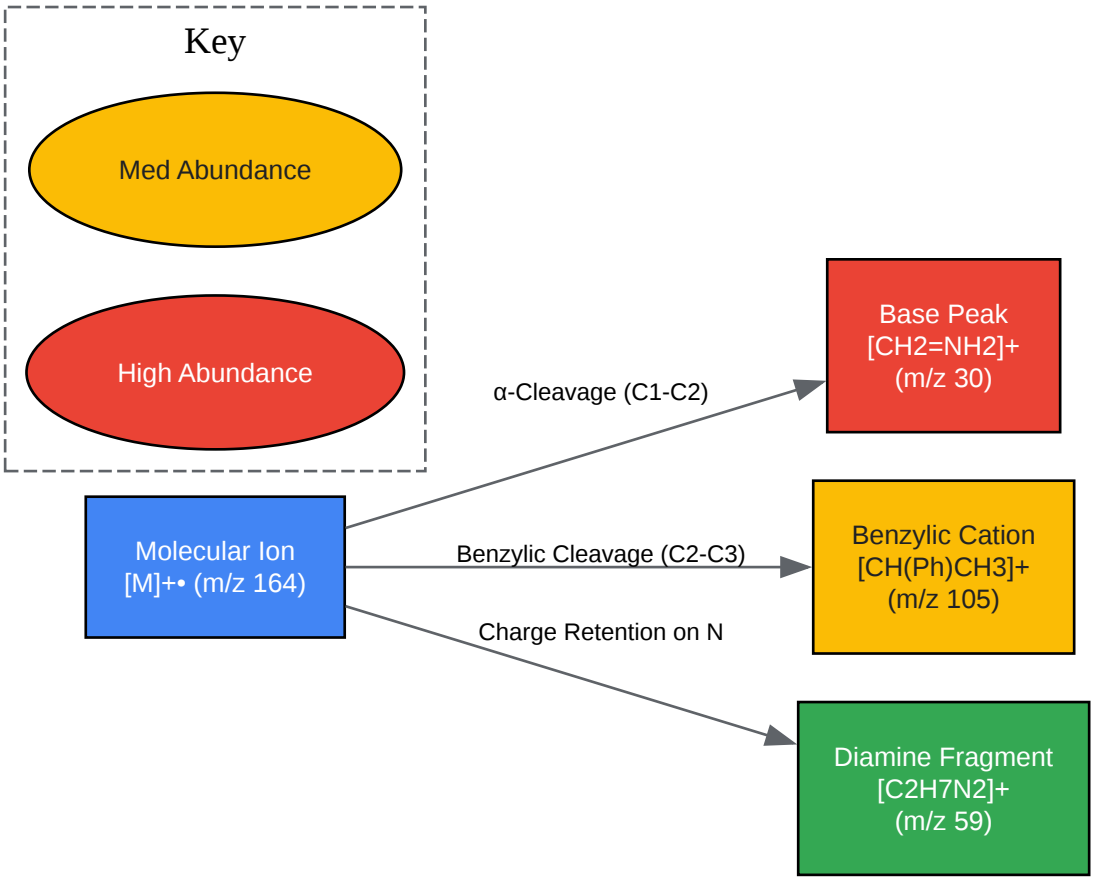

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Caption: Mechanistic fragmentation pathway for 3-Phenylbutane-1,2-diamine under 70eV EI conditions.

Infrared Spectroscopy (FT-IR)

Methodology: ATR (Attenuated Total Reflectance) on neat oil or KBr pellet.

The IR spectrum is dominated by the interplay between the primary amine functionality and the monosubstituted aromatic ring.

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Wavenumber ( )	Vibration Mode	Assignment & Notes
3350 - 3280	N-H Stretch	Diagnostic Doublet. Primary amines ( ) exhibit two bands (asymmetric and symmetric stretching).[1][2] Due to two groups, this region may appear broadened or as a complex multiplet.
3080 - 3020	C-H Stretch ( )	Aromatic C-H stretching. Weak but sharp signals just above 3000 .
2960 - 2850	C-H Stretch ( )	Aliphatic alkyl chain stretches (methyl and methylene).
1600 - 1580	N-H Bend	"Scissoring" vibration of the primary amine.[1][2][3] Often overlaps with aromatic ring breathing modes.
1495, 1450	C=C Ring Stretch	Characteristic skeletal vibrations of the benzene ring.
760, 700	C-H Out-of-Plane	Monosubstituted Benzene. Two strong bands indicating 5 adjacent aromatic protons. Critical for confirming the phenyl group substitution pattern.

Nuclear Magnetic Resonance (NMR)

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Solvent:

(Deuterated Chloroform) Reference: TMS (0.00 ppm)

The NMR data is complex due to the presence of two chiral centers. The values below represent the chemical shift ranges encompassing both diastereomers. Note that diastereomers often show distinct shifts for the methyl (C4) and methine (C2/C3) protons.

NMR (400 MHz)

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Shift (, ppm)	Integration	Multiplicity	Assignment	Mechanistic Insight
7.15 - 7.35	5H	Multiplet	Ar-H	Phenyl protons. Typical chemical environment for alkyl-substituted benzenes.
2.90 - 3.10	1H	Multiplet	C(2)-H	Methine proton on the carbon bearing the amine. Deshielded by Nitrogen.
2.65 - 2.85	1H	Multiplet	C(3)-H	Benzylic methine. Deshielded by the phenyl ring. Coupling to C2-H and C4-H3 creates a complex splitting pattern.
2.50 - 2.65	2H	Multiplet	C(1)-H	Terminal methylene group. Often appears as an ABX system due to the adjacent chiral center at C2.
1.30 - 1.60	4H	Broad Singlet	-NH	Exchangeable amine protons. Shift varies significantly with concentration

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				and water content.
1.25 - 1.35	3H	Doublet (Hz)	C(4)-H	Methyl group. The doublet arises from coupling to the single proton at C3.

NMR (100 MHz)

Shift (, ppm)	Carbon Type	Assignment
143.5 - 144.5	Quaternary	Aromatic C-ipso (Attachment point).
128.5	CH	Aromatic C-meta.
127.8	CH	Aromatic C-ortho.
126.5	CH	Aromatic C-para.
57.0 - 59.0	CH	C2 (attached to amine). Shift varies by diastereomer.
45.0 - 47.0	CH	C1 (terminal amine carbon).
43.0 - 45.0	CH	C3 (benzylic carbon).
16.5 - 18.5	CH	C4 (Methyl group).

Experimental Protocol: Sample Preparation

To ensure the integrity of the spectral data described above, the following preparation workflow is required. This protocol minimizes "ghost peaks" from carbonate formation (common with diamines) or solvent impurities.

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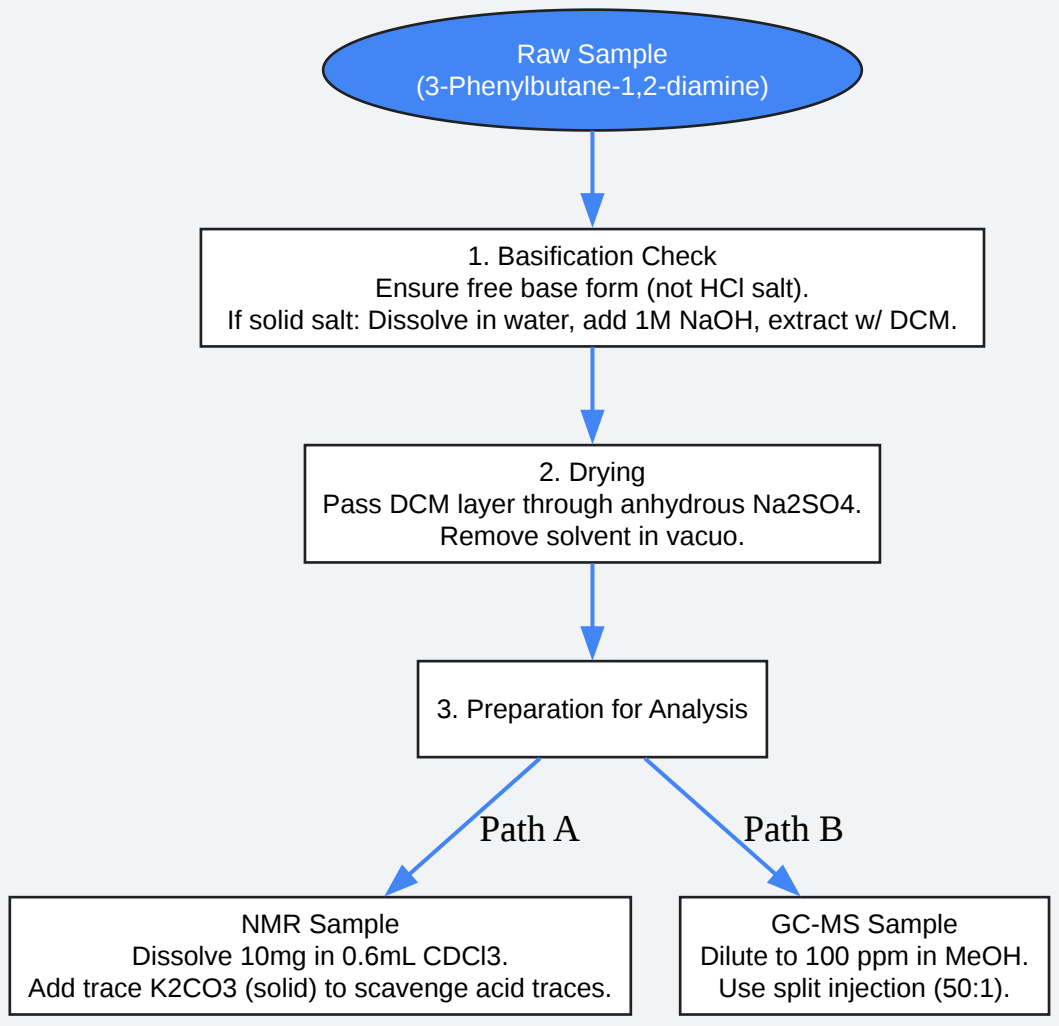
Workflow Diagram



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Caption: Standardized sample preparation workflow to ensure spectral fidelity for vicinal diamines.

Critical Experimental Notes (Expertise & Experience)

- Hygroscopicity: Vicinal diamines are hygroscopic and avid

  absorbers. A sample exposed to air will rapidly show broad peaks in IR (3000-2500

) and new carbonyl peaks (~1650

) corresponding to carbamate formation. Always store under Nitrogen/Argon.

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- NMR Solvent Choice:

  is standard, but acidic impurities in aged chloroform can protonate the amines, shifting the signals downfield. Filtration through basic alumina or adding a granule of

  to the NMR tube is a "Trustworthiness" step to guarantee the free-base spectrum.

- GC-MS Injection: The high polarity of diamines can cause tailing on non-polar columns (e.g., DB-5). Derivatization with trifluoroacetic anhydride (TFAA) is recommended if peak shape is poor.

References

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